

Technical Support Center: VBIT-12 In Vivo Studies

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Compound of Interest

Compound Name: VBIT-12

Cat. No.: B1193721

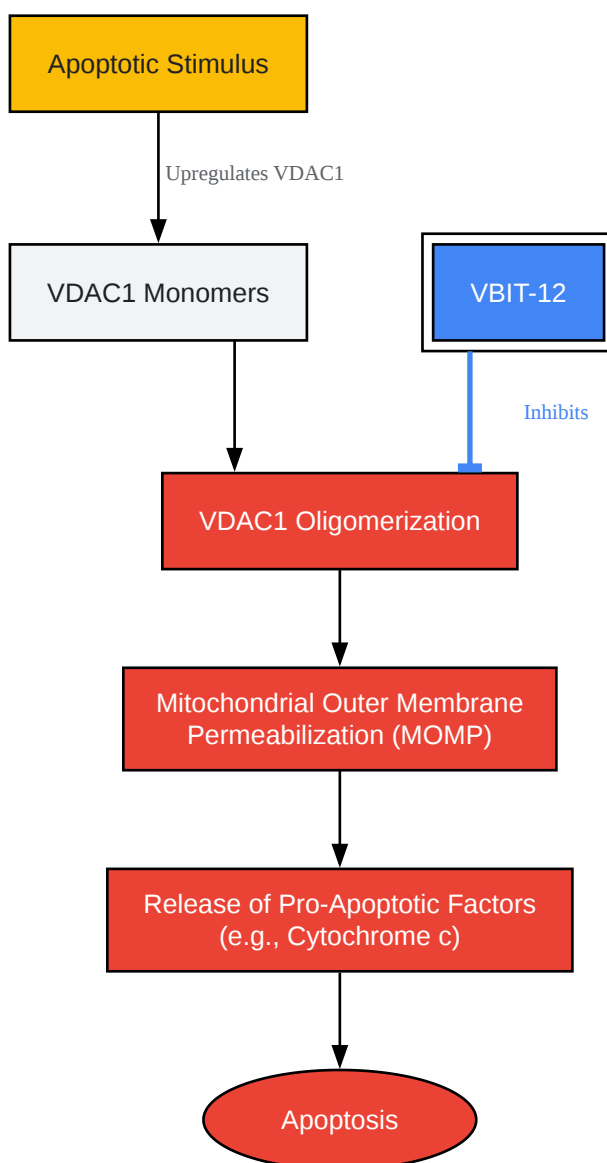
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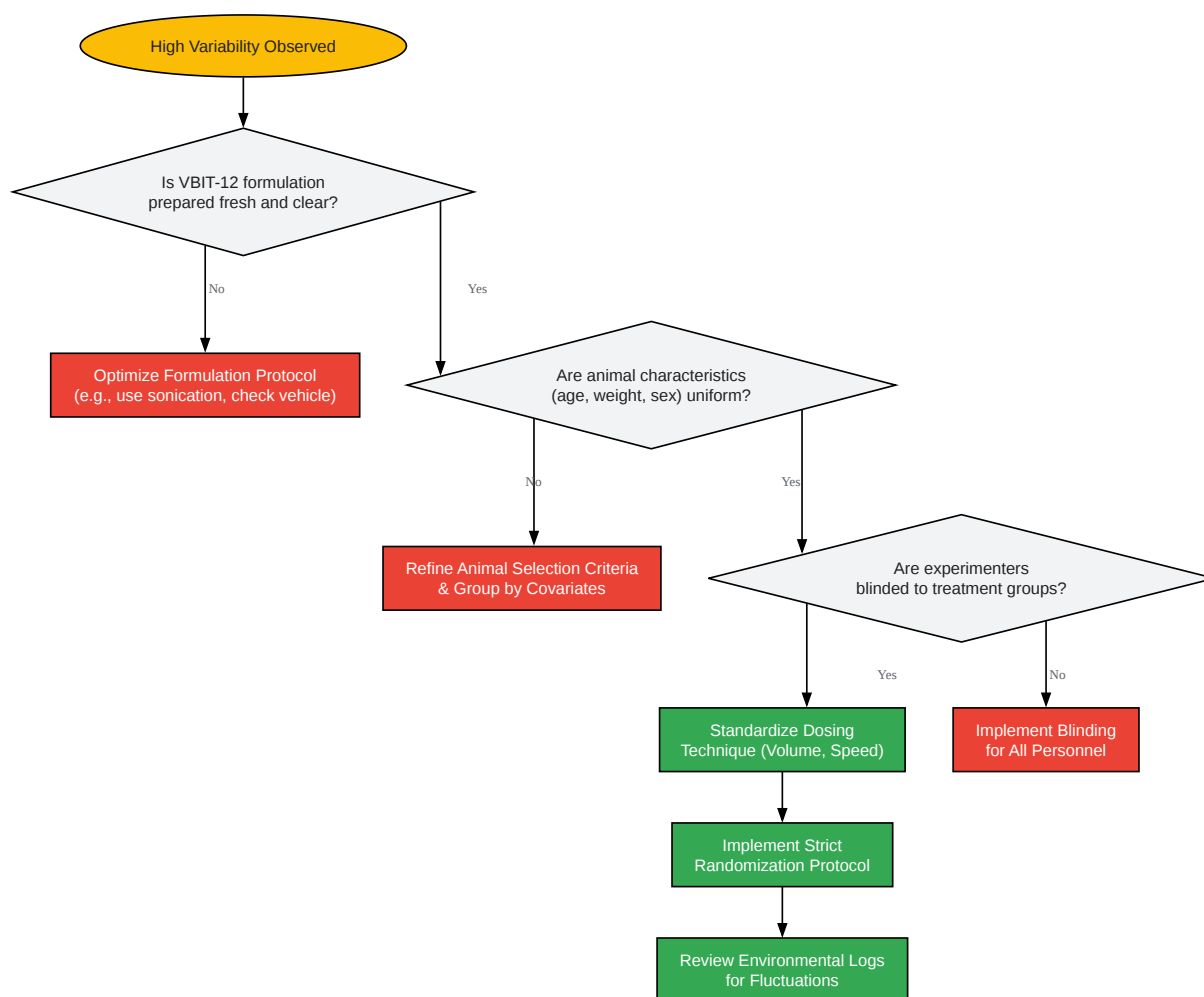
This guide provides researchers, scientists, and drug development professionals with answers to frequently asked questions and troubleshooting strategies to minimize variability in in vivo studies involving the VDAC1 inhibitor, **VBIT-12**.

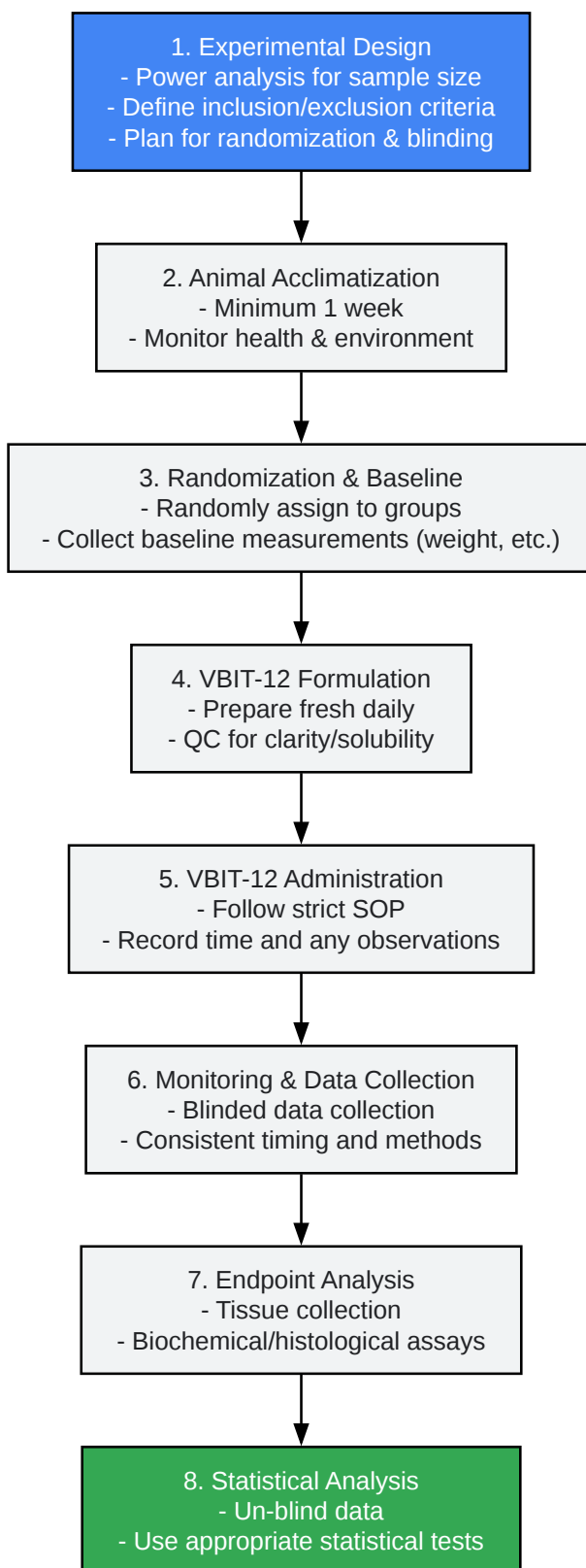
Section 1: Frequently Asked Questions (FAQs)

Q1: What is **VBIT-12** and what is its mechanism of action?

VBIT-12 is a potent, small-molecule inhibitor of the Voltage-Dependent Anion Channel 1 (VDAC1).^{[1][2][3][4]} VDAC1 is the primary protein that forms pores in the outer mitochondrial membrane, regulating the exchange of ions (like Ca²⁺) and metabolites between the mitochondria and the rest of the cell.^{[1][5]} Under apoptotic stimuli, VDAC1 monomers can assemble into oligomers, forming larger pores that lead to mitochondrial outer membrane permeabilization (MOMP), the release of pro-apoptotic factors like cytochrome c, and ultimately, cell death.^[6] **VBIT-12** directly interacts with VDAC1 to prevent this oligomerization, thereby inhibiting apoptosis and related processes such as the elevation of cytosolic Ca²⁺ and the production of reactive oxygen species (ROS).^{[5][7][8]}







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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. VBIT-12 | VDAC | TargetMol [targetmol.com]
- 3. selleckchem.com [selleckchem.com]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Mitochondrial VDAC1: A Potential Therapeutic Target of Inflammation-Related Diseases and Clinical Opportunities [mdpi.com]
- 6. Inhibition of mitochondrial VDAC1 oligomerization alleviates apoptosis and necroptosis of retinal neurons following OGD/R injury - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. researchgate.net [researchgate.net]
- 8. Targeting the Mitochondrial Protein VDAC1 as a Potential Therapeutic Strategy in ALS - PMC [pmc.ncbi.nlm.nih.gov]
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